

# Application Notes and Protocols: Di-p-Tolyl Phosphate as a Lubricant Additive

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## Compound of Interest

Compound Name: *Di-p-Tolyl phosphate*

Cat. No.: *B032852*

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## Introduction

**Di-p-tolyl phosphate** is an organic phosphate ester used as a multifunctional additive in lubricants. Belonging to the family of aryl phosphate esters, it is primarily recognized for its excellent anti-wear (AW) and mild extreme pressure (EP) properties.[1] These additives are crucial in applications where machinery operates under boundary lubrication conditions, where the lubricating film is not thick enough to prevent metal-to-metal contact of surface asperities.[2] Under such high-pressure and high-temperature conditions, **di-p-tolyl phosphate** reacts with the metallic surfaces to form a protective, low-shear-strength film that minimizes friction and prevents catastrophic wear.[3][4] This document provides a detailed overview of its properties, mechanism of action, and protocols for its evaluation.

## Physicochemical Properties

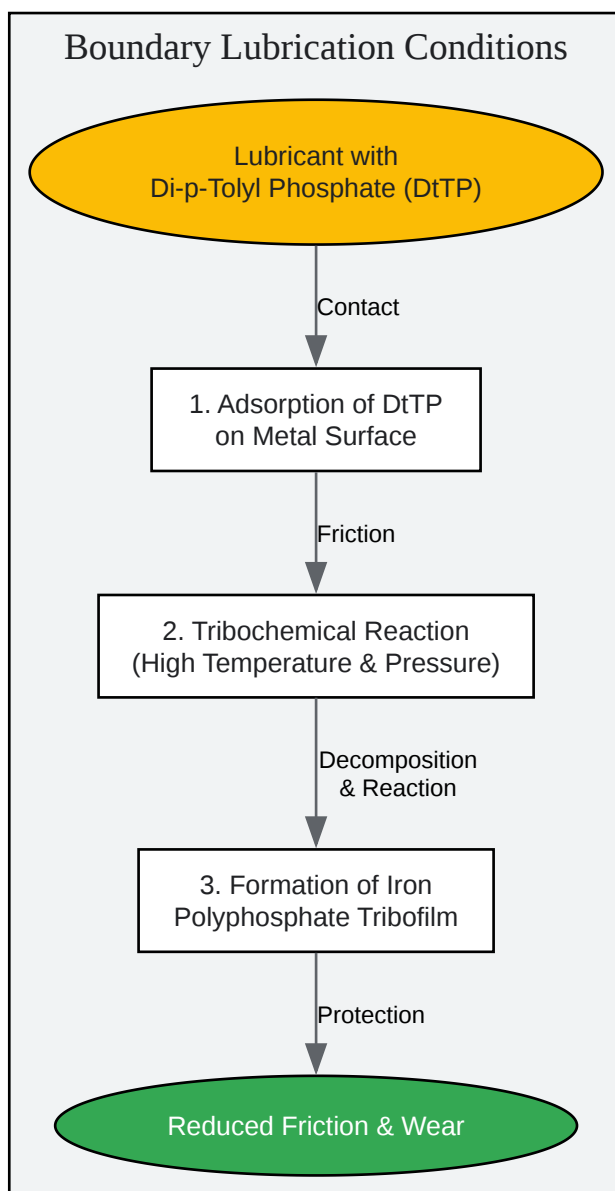
**Di-p-tolyl phosphate** is a white crystalline solid or a colorless to pale yellow transparent liquid, depending on its purity and isomeric composition.[1][5] It is readily soluble in organic solvents and hydrocarbon base oils but has low solubility in water.[1][3]

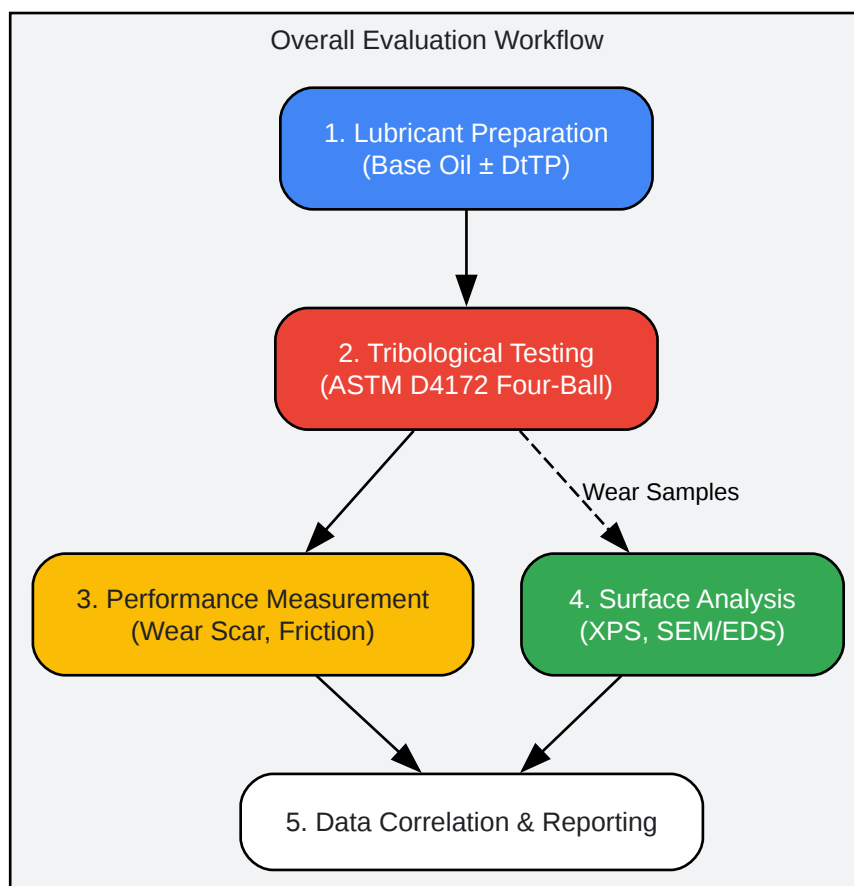
Property	Value	Reference
Chemical Name	Di-p-tolyl phosphate	[6]
CAS Number	843-24-3	[6]
Molecular Formula	C <sub>14</sub> H <sub>15</sub> O <sub>4</sub> P	[1]
Molecular Weight	278.24 g/mol	[6]
Appearance	White to Off-White Solid	[6]
Solubility	Soluble in organic solvents (e.g., toluene, ethers); Low solubility in water.	[1][3]

## Mechanism of Action as an Anti-Wear Additive

The primary function of **di-p-tolyl phosphate** as an anti-wear additive is its ability to form a protective tribochemical film on ferrous metal surfaces. This process is initiated by the high temperatures and pressures generated at the contact points between moving surfaces.[4] The mechanism can be summarized in the following steps:

- **Adsorption:** The polar phosphate ester molecules adsorb onto the metal oxide layer of the bearing surfaces.[4]
- **Tribochemical Reaction:** Under the intense frictional heat and pressure at asperity contacts, the **di-p-tolyl phosphate** molecule undergoes decomposition. This thermal degradation typically involves the scission of the P-O-Aryl bond.[4][7]
- **Film Formation:** The reactive decomposition products, primarily phosphate species, react with the iron or iron oxide on the steel surface. This reaction forms a durable, amorphous, glassy film composed of iron polyphosphates.[4][8][9]
- **Surface Protection:** This newly formed tribofilm acts as a sacrificial layer. It is easily sheared, preventing direct metal-to-metal contact, reducing the coefficient of friction, and significantly minimizing adhesive wear.[2][10]





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